

4-bromo-N-phenylbenzamide chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-bromo-N-phenylbenzamide**

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An In-depth Technical Guide to **4-bromo-N-phenylbenzamide**

Introduction

4-bromo-N-phenylbenzamide is a synthetic organic compound belonging to the benzamide class of molecules. Benzamides are characterized by a carboxamide group attached to a benzene ring, and they represent a significant scaffold in medicinal chemistry due to their diverse biological activities.^[1] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and potential applications of **4-bromo-N-phenylbenzamide**, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

The molecular structure of **4-bromo-N-phenylbenzamide** consists of a 4-bromophenyl group linked to a phenyl group through an amide linkage.^[1] The molecule has the chemical formula C₁₃H₁₀BrNO.^{[1][2]} X-ray crystallography studies have revealed that the molecule is twisted, with a significant dihedral angle between the phenyl and 4-bromophenyl rings of approximately 58.63°.^[1]

Physicochemical Properties of **4-bromo-N-phenylbenzamide**

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ BrNO	[1] [2] [3]
Molecular Weight	276.13 g/mol	[1] [2] [4]
CAS Number	6846-12-4	[2] [3] [5]
IUPAC Name	4-bromo-N-phenylbenzamide	[2]
Melting Point	474-475 K	[1]
SMILES	C1=CC=C(C=C1)NC(=O)C2=CC=C(C=C2)Br	[2]
InChI	InChI=1S/C13H10BrNO/c14-11-8-6-10(7-9-11)13(16)15-12-4-2-1-3-5-12/h1-9H,(H,15,16)	[2]
InChIKey	QVTGXQAVWWJRO-UHFFFAOYSA-N	[2]

Synthesis of 4-bromo-N-phenylbenzamide

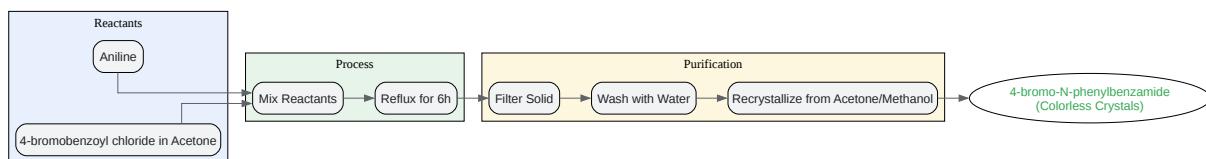
The synthesis of **4-bromo-N-phenylbenzamide** can be achieved through several methods. A common and straightforward approach involves the acylation of aniline with 4-bromobenzoyl chloride.[\[1\]](#) An alternative method utilizes the coupling of 4-bromobenzoic acid with an amine in the presence of a coupling reagent.[\[6\]](#)

Experimental Protocol: Synthesis via Acylation

A detailed, step-by-step methodology for the synthesis of **4-bromo-N-phenylbenzamide** is as follows:

- Reaction Setup: To a solution of 4-bromobenzoyl chloride (0.91 mmol) in acetone (10 ml), add aniline (1.37 mmol).[\[1\]](#)
- Reflux: Heat the reaction mixture to reflux and maintain for 6 hours.[\[1\]](#)
- Isolation: Upon completion of the reaction, a gray solid mass will form. Filter the solid and wash it with distilled water.[\[1\]](#)

- Recrystallization: For purification, recrystallize the crude product from a 1:1 (v/v) mixture of acetone and methanol by slow evaporation of the solvent at room temperature. This will yield colorless needle-shaped single crystals.[1]



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Synthesis of **4-bromo-N-phenylbenzamide** Workflow

Spectral Data

The structural characterization of **4-bromo-N-phenylbenzamide** is supported by various spectroscopic techniques.

- ¹³C NMR Spectroscopy: The ¹³C NMR spectrum provides information about the carbon framework of the molecule.[2][7]
- Infrared (IR) Spectroscopy: The vapor phase IR spectrum can be used to identify the functional groups present in the molecule.[2][7]
- Mass Spectrometry (MS): Gas chromatography-mass spectrometry (GC-MS) is employed to determine the molecular weight and fragmentation pattern of the compound.[2][7]

Applications in Drug Development and Research

Benzamide derivatives are recognized for their wide range of pharmacological activities, including antibacterial, anti-Alzheimer's, anticonvulsant, and antiviral properties.[1][8] **4-bromo-**

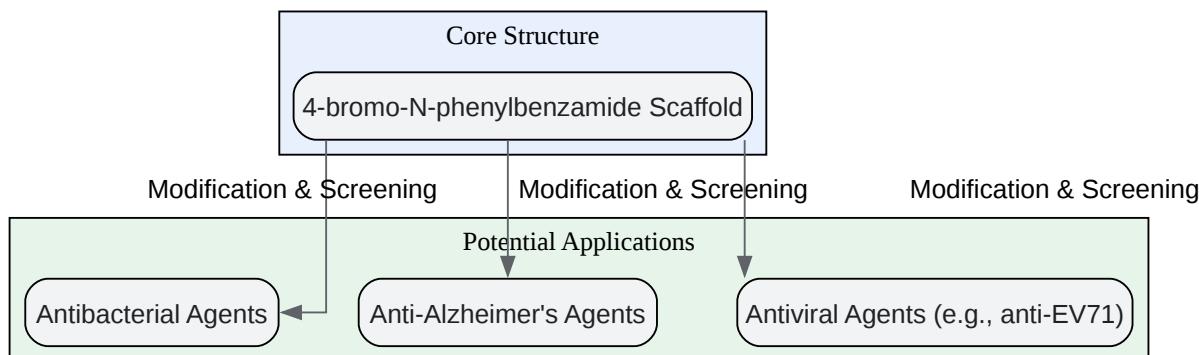
N-phenylbenzamide and its analogues have been investigated for several potential therapeutic applications.

Antibacterial and Anti-Alzheimer's Activities

Researchers have synthesized **4-bromo-N-phenylbenzamide** as part of a broader effort to evaluate a series of N-phenylbenzamide derivatives for their potential antibacterial and anti-Alzheimer's activities.^[1] The underlying hypothesis is that the benzamide scaffold can be modified to interact with specific biological targets implicated in these diseases.

Antiviral Properties

A derivative of **4-bromo-N-phenylbenzamide**, 3-amino-N-(4-bromophenyl)-4-methoxybenzamide, has demonstrated notable in vitro activity against multiple strains of Enterovirus 71 (EV71).^{[9][10]} EV71 is a significant pathogen that can cause severe neurological diseases in children.^{[9][10]} This finding suggests that the N-(4-bromophenyl)benzamide moiety is a promising pharmacophore for the development of novel anti-EV71 agents.^{[9][10]}



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Drug Development Potential of the Scaffold

Safety and Handling

4-bromo-N-phenylbenzamide is classified as a chemical that may cause skin, eye, and respiratory irritation.[\[2\]](#) Therefore, appropriate safety precautions should be taken when handling this compound.

Recommended Handling Procedures

- Engineering Controls: Use only in a chemical fume hood to ensure adequate ventilation.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear laboratory clothing, chemical-resistant gloves, and safety goggles.[\[11\]](#)
- Hygiene: Wash hands thoroughly after handling. Contaminated clothing should be washed before reuse.[\[11\]](#)
- Storage: Store in a well-ventilated place in tightly closed containers.[\[11\]](#)[\[12\]](#) Keep away from heat, flames, and sparks.[\[11\]](#)
- In Case of Exposure:
 - Skin Contact: Wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[\[11\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention if irritation persists.[\[12\]](#)
 - Inhalation: Move to fresh air. If symptoms persist, seek medical attention.[\[11\]](#)
 - Ingestion: Rinse mouth with water and seek immediate medical attention.[\[13\]](#)

Conclusion

4-bromo-N-phenylbenzamide is a versatile compound with a well-defined chemical structure and accessible synthetic routes. Its significance lies in the established and potential pharmacological activities of the broader benzamide class. As research continues, this compound and its derivatives may serve as valuable starting points for the development of new therapeutic agents targeting a range of diseases.

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- To cite this document: BenchChem. [4-bromo-N-phenylbenzamide chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1585623#4-bromo-n-phenylbenzamide-chemical-structure-and-properties>

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